

Dynasore hydrate stability in solution and storage conditions

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Compound of Interest

Compound Name: Dynasore hydrate

Cat. No.: B6590803

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Dynasore Hydrate Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of **Dynasore hydrate** in solution. Below you will find frequently asked questions, troubleshooting guides, and detailed experimental protocols to ensure the effective use of **Dynasore hydrate** in your experiments.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid **Dynasore hydrate** powder?

A1: Solid **Dynasore hydrate** should be stored at -20°C in a desiccated environment, protected from light.^{[1][2][3][4][5]} For long-term stability, it is recommended to store it under an inert gas like argon as it is sensitive to air and light.^[6] Under these conditions, the solid powder is stable for at least two to four years.^{[1][3]}

Q2: What is the best solvent to dissolve **Dynasore hydrate**?

A2: Dimethyl sulfoxide (DMSO) is the most recommended solvent for preparing stock solutions of **Dynasore hydrate**.^{[1][3][4][5][6][7][8][9][10]} Dimethylformamide (DMF) can also be used.^[1] It has limited solubility in ethanol and is sparingly soluble in aqueous buffers.^{[1][3][7][10]}

Q3: How do I prepare a stock solution of **Dynasore hydrate**?

A3: To prepare a stock solution, dissolve the **Dynasore hydrate** powder in high-quality, anhydrous DMSO.[1][6] It is advisable to purge the solvent with an inert gas before use.[1] For example, to create a 15 mM stock solution, you can reconstitute 5 mg of **Dynasore hydrate** powder in 1.03 mL of DMSO.[3]

Q4: How should I store **Dynasore hydrate** stock solutions?

A4: Stock solutions in DMSO should be stored at -20°C or -80°C.[3][6][8] To maintain potency, it is crucial to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.[3] When stored at -20°C, the solution should be used within one month.[3] For longer-term storage, up to one year, -80°C is recommended.[8] Before opening, allow the frozen aliquot to warm to room temperature to prevent moisture condensation.[6]

Q5: How stable is **Dynasore hydrate** in aqueous solutions or cell culture media?

A5: **Dynasore hydrate** is not very stable in aqueous solutions. It is recommended to prepare fresh dilutions in your aqueous buffer or cell culture medium for immediate use.[6] Storing aqueous solutions for more than one day is not advised.[1]

Q6: What is a typical working concentration for **Dynasore hydrate** in cell-based assays?

A6: The effective working concentration can vary depending on the cell type and experimental design. However, a commonly used concentration is around 80 µM.[6][10][11] The half-maximal inhibitory concentration (IC50) for dynamin's GTPase activity is approximately 15 µM.[1][3][8][9]

Q7: Are there any specific considerations when using **Dynasore hydrate** in cell culture?

A7: Yes, **Dynasore hydrate** can bind to serum proteins like albumin, which can reduce its effective concentration and activity.[6] Therefore, it is recommended to use serum-free or low-protein media for your experiments to ensure consistent results.[6]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Reduced or no inhibitory effect	<p>1. Degraded Dynasore solution: The stock solution may have been stored improperly (e.g., for too long, at the wrong temperature, or subjected to multiple freeze-thaw cycles). 2. Binding to serum proteins: The presence of serum in the culture medium can sequester Dynasore. 3. Incorrect working concentration: The concentration used may be too low for the specific cell line or experimental conditions.</p>	<p>1. Prepare a fresh stock solution from solid powder. Ensure proper storage of aliquots at -20°C (for up to 1 month) or -80°C (for up to 1 year).^{[3][8]} 2. Perform experiments in serum-free or low-protein media.^[6] 3. Perform a dose-response curve to determine the optimal concentration for your specific experimental setup.</p>
Precipitate formation in culture medium	<p>1. Low aqueous solubility: Dynasore has poor solubility in aqueous solutions. The final concentration of DMSO from the stock solution may be too low to keep it dissolved. 2. Incorrect dilution method: Adding the DMSO stock directly to a large volume of aqueous buffer can cause precipitation.</p>	<p>1. Ensure the final DMSO concentration in your working solution is sufficient to maintain solubility, typically 0.2% or higher.^[6] 2. When preparing the working solution, add the DMSO stock to a smaller volume of medium first and mix well before bringing it to the final volume. Gentle tumbling or pipetting up and down can aid dissolution.^[6]</p>

Inconsistent results between experiments	1. Variability in solution preparation: Inconsistent preparation of stock or working solutions. 2. Age of the solution: Using solutions of different ages can lead to variability.	1. Follow a standardized protocol for solution preparation. 2. Always use freshly prepared working solutions and ensure stock solutions are within their recommended storage period. [1] [6]
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Quantitative Data Summary

Table 1: Solubility of **Dynasore Hydrate**

Solvent	Solubility	Source
DMSO	≥10 mg/mL	[2] [4] [7]
DMSO	~12.5 mg/mL	[1]
DMSO	30 mg/mL	[3]
DMSO	32.23 mg/mL (100 mM)	
DMSO	64 mg/mL	[8]
DMSO	120 mg/mL	[9]
DMF	~25 mg/mL	[1]
Ethanol	1 mg/mL	[3] [7] [10]
Ethanol	1.6 mg/mL	[9]
Water	Insoluble	[4]
1:1 DMF:PBS (pH 7.2)	~0.5 mg/mL	[1]

Table 2: Storage Conditions and Stability of **Dynasore Hydrate**

Form	Storage Temperature	Duration	Additional Notes	Source
Solid Powder	-20°C	≥ 4 years	Desiccated, protected from light and air.	[1]
Solid Powder	-20°C	24 months	Lyophilized form.	[3]
DMSO Stock Solution	-20°C	Up to 1 month	Aliquot to avoid freeze-thaw cycles.	[3]
DMSO Stock Solution	-80°C	Up to 1 year	Aliquot to avoid freeze-thaw cycles.	[8]
Aqueous Solution	Room Temperature or 4°C	Not recommended for more than one day	Prepare fresh before use.	[1]

Experimental Protocols

Protocol 1: Preparation of **Dynasore Hydrate** Stock Solution in DMSO

- Materials:
 - Dynasore hydrate** powder
 - Anhydrous, high-purity DMSO
 - Inert gas (e.g., argon)
 - Sterile microcentrifuge tubes
- Procedure:
 - Allow the container of **Dynasore hydrate** powder to equilibrate to room temperature before opening.

2. Weigh the desired amount of **Dynasore hydrate** powder in a sterile microcentrifuge tube.
3. Add the appropriate volume of anhydrous DMSO to achieve the desired concentration (e.g., for a 200 mM stock, add the corresponding volume of DMSO).[\[6\]](#)
4. To aid dissolution, you can gently vortex the tube. Sonication can also be used if necessary.[\[9\]](#)
5. Once fully dissolved, aliquot the stock solution into single-use, sterile microcentrifuge tubes.
6. Overlay the solution with an inert gas like argon before capping tightly.[\[6\]](#)
7. Seal the caps with parafilm for extra security.[\[6\]](#)
8. Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 1 year).[\[3\]](#)[\[6\]](#)[\[8\]](#)

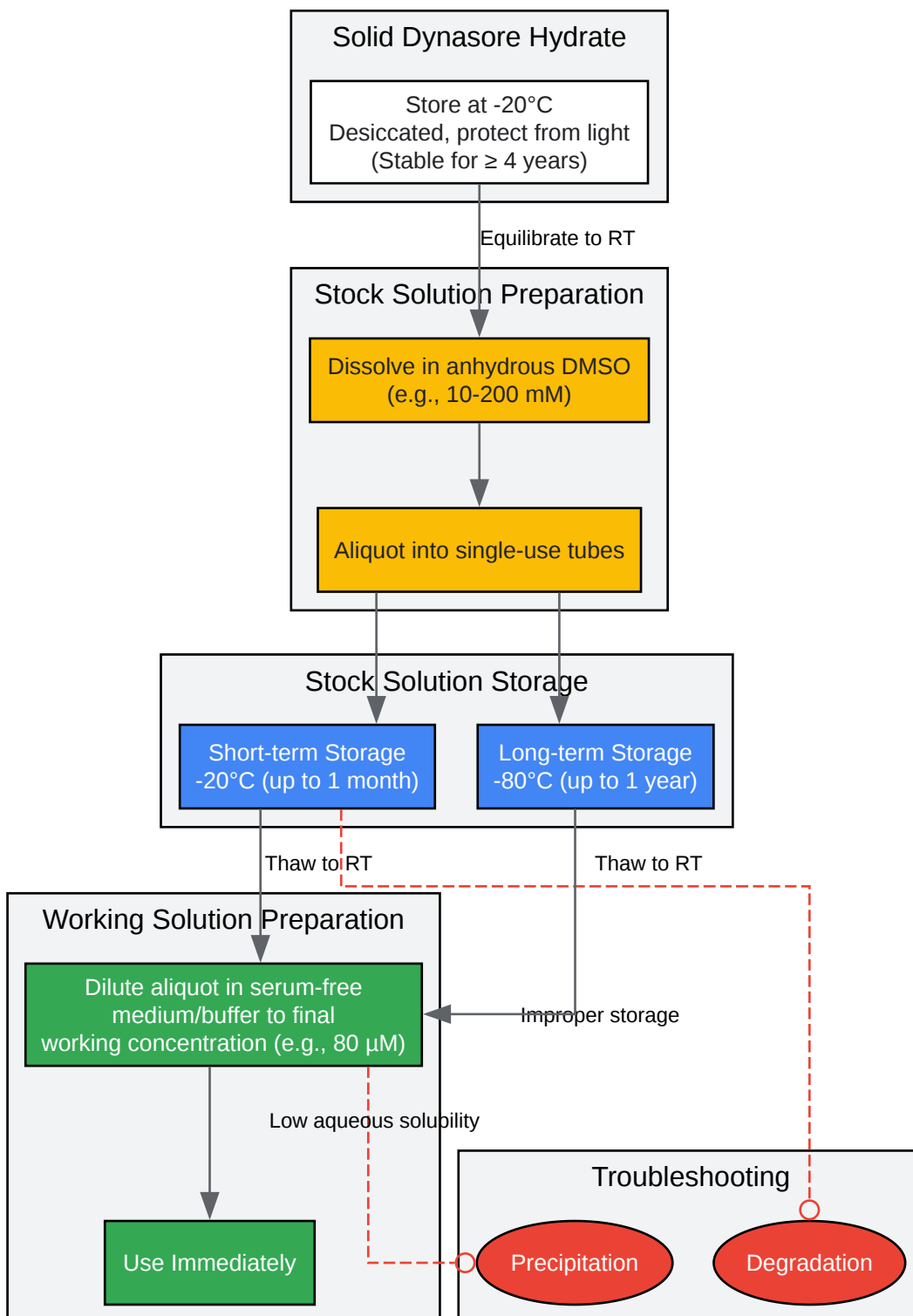
Protocol 2: Preparation of **Dynasore Hydrate** Working Solution

- Materials:
 - **Dynasore hydrate** DMSO stock solution
 - Serum-free cell culture medium or desired aqueous buffer
- Procedure:
 1. Retrieve a single-use aliquot of the **Dynasore hydrate** DMSO stock solution from the freezer.
 2. Allow the tube to warm to room temperature before opening to prevent moisture contamination.[\[6\]](#)
 3. Calculate the volume of the stock solution needed to achieve the desired final working concentration in your experimental volume.
 4. Add the calculated volume of the stock solution to your serum-free medium or buffer.

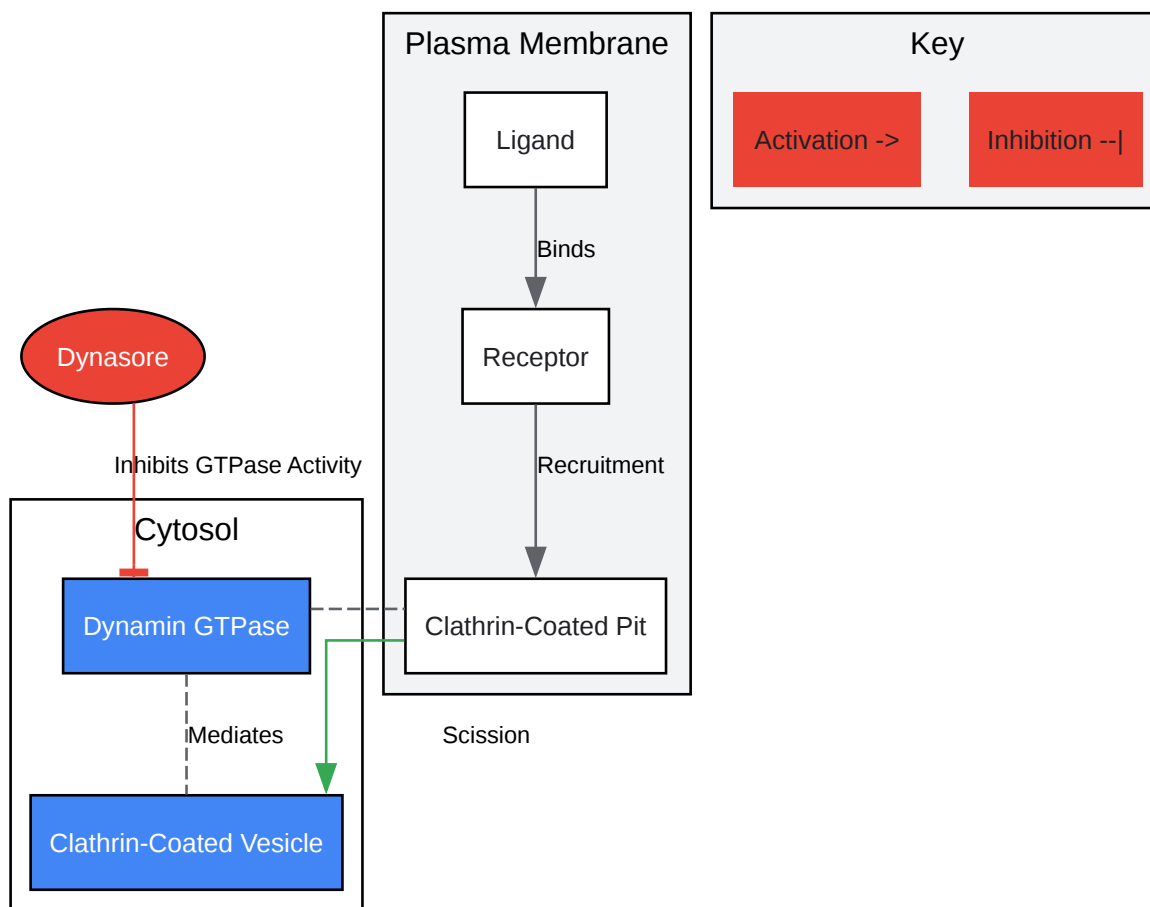
5. Mix gently by inverting the tube or by pipetting up and down.[6]
6. Use the freshly prepared working solution immediately for your experiment.[1][6] The final solution will have a light yellow color.[6]

Visualizations

Dynasore Hydrate Solution Preparation and Storage Workflow

[Click to download full resolution via product page](#)Caption: Workflow for preparing and storing **Dynasore hydrate** solutions.

Mechanism of Dynasore Action



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Caption: Dynasore inhibits dynamin-mediated endocytosis.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. Dynasore hydrate CAS#: 1202867-00-2 [m.chemicalbook.com]

- 3. Dynasore | Cell Signaling Technology [cellsignal.com]
- 4. Dynasore - LKT Labs [lktlabs.com]
- 5. Dynasore 1202867-00-2 [sigmaaldrich.com]
- 6. USE OF DYNASORE, THE SMALL MOLECULE INHIBITOR OF DYNAMIN, IN THE REGULATION OF ENDOCYTOSIS - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Dynasore 1202867-00-2 [sigmaaldrich.com]
- 8. selleckchem.com [selleckchem.com]
- 9. Dynasore | dynamin 1/2 GTPase Inhibitor | Drp1 Inhibitor | TargetMol [targetmol.com]
- 10. ≥97.5% (HPLC), powder, dynamin 1 and dynamin 2 GTPase activity inhibitor | Sigma-Aldrich [sigmaaldrich.com]
- 11. researchgate.net [researchgate.net]
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